

Operational Disposal Guide: 3-Chloro-5-fluoroaniline

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Compound of Interest

Compound Name: 3-Chloro-5-fluoroaniline

CAS No.: 4863-91-6

Cat. No.: B1302006

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Executive Summary & Immediate Action Profile

This guide defines the operational standard for handling **3-Chloro-5-fluoroaniline** (CAS: 4863-91-6).[1][2][3][4] As a halogenated aniline intermediate commonly used in scaffold synthesis for drug discovery, this compound presents a dual-hazard profile: acute systemic toxicity (methemoglobinemia) and corrosive thermal decomposition products (HF/HCl).[1]

Core Directive: Treat all waste containing this compound as Halogenated Hazardous Waste. Under no circumstances shall this material be disposed of via sanitary sewer or mixed with non-halogenated organic solvents.[1]

Physiochemical & Hazard Data Table[2][3]

Parameter	Specification	Operational Implication
CAS Number	4863-91-6	Unique identifier for waste labeling.[1][2][3]
Physical State	Liquid (turns dark on air exposure)	Store under inert gas; light-sensitive.[1][2][3]
GHS Classification	Acute Tox. 4 (Oral/Dermal/Inhal), Skin/Eye Irrit. 2	Treat as Toxic. Rapid absorption through skin.[1][2][3]
Flash Point	> 98°C (Combustible)	Class IIIB Combustible Liquid. [1][2][3]
Incompatibilities	Acids, Acid Chlorides, Strong Oxidizers	Violent Reaction Risk. Never add to acid waste streams.[1][2][3]
Decomposition	Hydrogen Chloride (HCl), Hydrogen Fluoride (HF)	Incineration requires scrubbers (halogen-rated).[1][2][3]

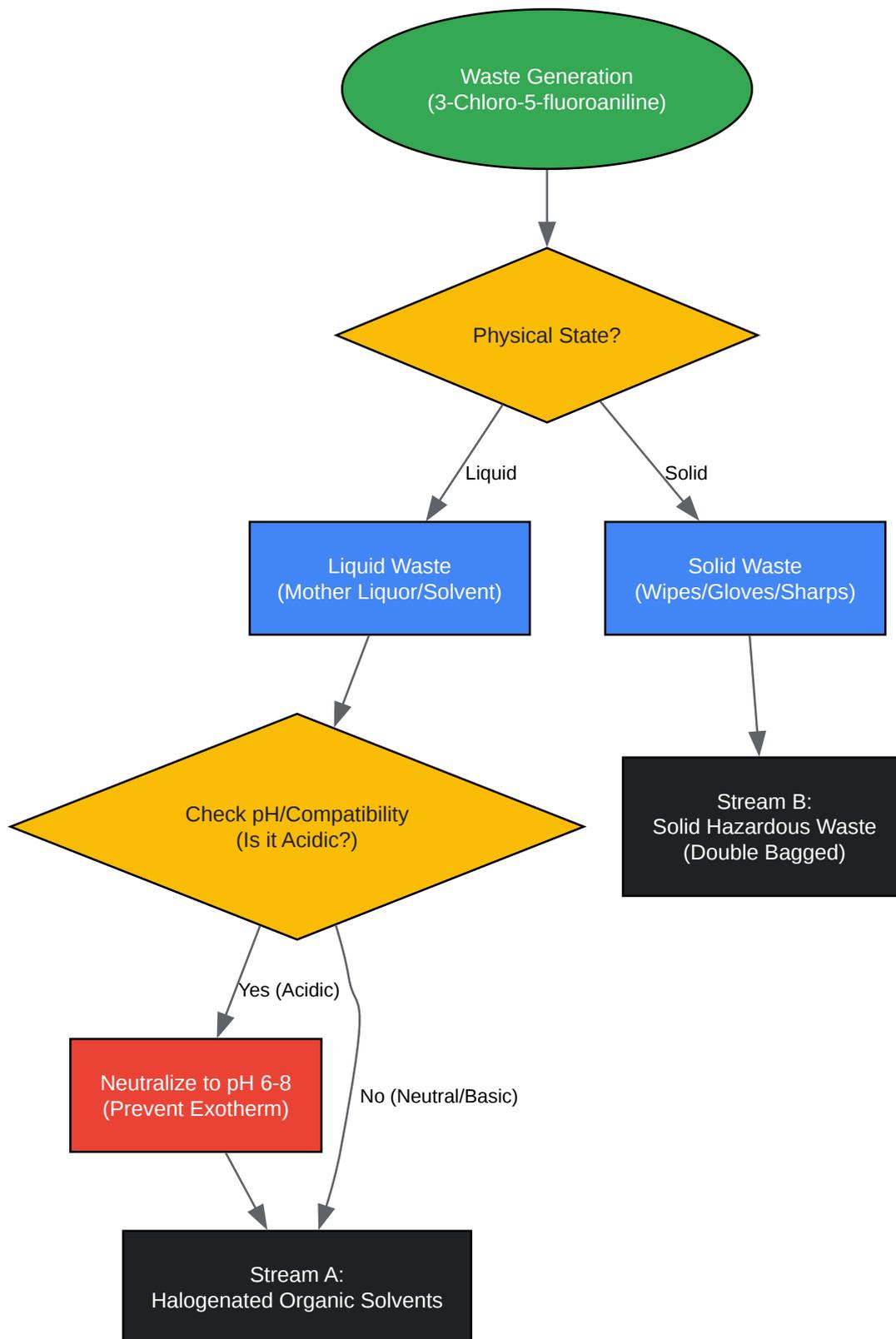
Pre-Disposal Assessment & Segregation Logic[1][2][3][6]

Effective disposal begins at the bench.[1][3] The presence of both chlorine and fluorine atoms dictates that this material must be segregated from standard organic waste streams to prevent damage to standard incinerator refractory linings and to ensure regulatory compliance (RCRA/REACH).[1]

The "Why": Mechanism of Hazard[3][5]

- Biological: Like many anilines, **3-Chloro-5-fluoroaniline** can induce methemoglobinemia, oxidizing hemoglobin to methemoglobin, which cannot transport oxygen.[1][2][3] This effect is often delayed.[1]
- Chemical: Upon thermal destruction (incineration), the fluorine atom converts to Hydrogen Fluoride (HF).[1] If sent to a non-halogenated waste incinerator, the HF generated can corrode the facility's infrastructure.

Segregation Workflow (DOT Diagram)



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Figure 1: Segregation logic ensuring protection of waste infrastructure and personnel.[1][2][3]

Detailed Operational Protocols

Personal Protective Equipment (PPE) Matrix

- Gloves: Double-gloving is mandatory.[1][2][3]
 - Inner Layer: Nitrile (4 mil).[1]
 - Outer Layer: Nitrile (minimum 5 mil) or Laminate (Silver Shield) for spill cleanup.[1]
 - Rationale: Anilines permeate standard nitrile rubber.[1] Double gloving provides a "breakthrough buffer" allowing time to doff gloves immediately upon contamination [1].[1]
- Respiratory: Work within a certified fume hood.[1] If handling large volumes outside containment, a half-face respirator with Organic Vapor/Acid Gas (OV/AG) cartridges is required.[1][3]

Liquid Waste Disposal (Mother Liquors)

Objective: Prevent exothermic reactions in the waste container and ensure halogen capture.

- Quench & Neutralize: If the aniline is in a reaction mixture with reagents (e.g., acid chlorides), quench the reaction first.[1] Verify pH is between 6 and 9.[1]
 - Warning: Adding aniline waste to an acidic waste carboy can generate heat and toxic fumes.[1]
- Container Selection: Use High-Density Polyethylene (HDPE) or Glass carboys.[1][3] Avoid metal containers due to potential corrosion from hydrolysis products.[1][3]
- Labeling:
 - Primary Tag: "HAZARDOUS WASTE - HALOGENATED ORGANIC."[1][3]
 - Constituent Listing: Explicitly write "**3-Chloro-5-fluoroaniline**" and "Toxic."[1][2][3]

- Satellite Accumulation: Store in a secondary containment tray in the Satellite Accumulation Area (SAA). Keep the cap closed unless adding waste.

Solid Waste Disposal (Contaminated Debris)

Objective: Prevent secondary exposure to janitorial or waste-handling staff.[1][3]

- Decontamination: Wipe down gross contamination with a solvent wipe (ethanol or acetone). [1]
- Containment: Place wipes, gloves, and weighing boats into a clear plastic chemically resistant bag (2-4 mil).[1]
- Double Bagging: Seal the first bag (twist and tape) and place it inside a second bag.
- Disposal: Deposit into the "Solid Hazardous Waste" drum. Do not place in regular trash or biohazard bins.

Emergency Contingencies: Spills & Exposure[1][6] [7]

Spill Response Workflow (DOT Diagram)



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Figure 2: Immediate response protocol for laboratory-scale spills.

Exposure First Aid[1][3][6][8]

- Skin Contact: Immediate wash with soap and copious water for 15 minutes.[1] Speed is critical to prevent systemic absorption and methemoglobinemia [2].[1]
- Eye Contact: Rinse for 15 minutes.[1][4]

- Medical Follow-up: If significant exposure occurs, medical observation for signs of cyanosis (blue lips/nails) is required.[1][3][5]

Regulatory & Compliance Notes

- RCRA (USA): While **3-Chloro-5-fluoroaniline** is not explicitly P-listed or U-listed by specific name, it is a Characteristic Hazardous Waste due to toxicity and reactivity.[1][2][3] It must be coded as D001 (if in flammable solvent) and managed as halogenated waste (often F-listed if spent solvents are involved) [3].[1]
- Incineration: The waste contractor must use an incinerator equipped with acid gas scrubbers to neutralize the HF and HCl produced during combustion [4].[1]

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